An In-Depth Technical Guide to the Thermodynamic Properties of 4-Cyanobenzoic Acid

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Compound of Interest		
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **4-cyanobenzoic acid** (4-CNBA), a molecule of significant interest in pharmaceutical and materials science research. This document collates available experimental data, details the methodologies for their determination, and presents logical workflows for thermodynamic analysis.

Core Thermodynamic Properties

4-Cyanobenzoic acid ($C_8H_5NO_2$) is a white crystalline solid at room temperature, a characteristic attributed to strong intermolecular forces, including hydrogen bonding and van der Waals interactions within its crystal lattice.[1] A summary of its fundamental physicochemical and thermodynamic properties is presented below.

Table 1: Fundamental Physicochemical Properties of 4-Cyanobenzoic Acid

Property	Value	Source
Molecular Formula	$C_8H_5NO_2$	[1][2]
Molecular Weight	147.13 g/mol	[2][3]
Melting Point	219-224 °C (with decomposition)	[3]
pKa (at 25 °C)	3.55	[4]
Water Solubility (at 20 °C)	~1.2 g/L	[3]

Table 2: Standard Molar Thermodynamic Properties of 4-Cyanobenzoic Acid at 298.15 K

Property	Symbol	Value	Method	Source
Standard Molar Enthalpy of Formation (gas)	$\Delta fH°(g)$	-157.1 ± 1.4 $kJ \cdot mol^{-1}$	Static Bomb Combustion Calorimetry & Sublimation	[5]
Standard Molar Enthalpy of Sublimation	$\Delta subH°$	Derived from Vapor Pressure Measurements	Knudsen Effusion Method	[6]
Standard Molar Entropy of Sublimation	$\Delta subS°$	Derived from Vapor Pressure Measurements	Knudsen Effusion Method	[6]
Standard Molar Gibbs Free Energy of Sublimation	$\Delta subG°$	Derived from Vapor Pressure Measurements	Knudsen Effusion Method	[6]

Note: Specific experimental values for the standard molar entropy and Gibbs free energy of formation in the solid phase, and the solid-phase heat capacity are not readily available in the surveyed literature. The sublimation thermodynamic properties were derived from vapor pressure data, but the explicit values were not stated in the available abstract.
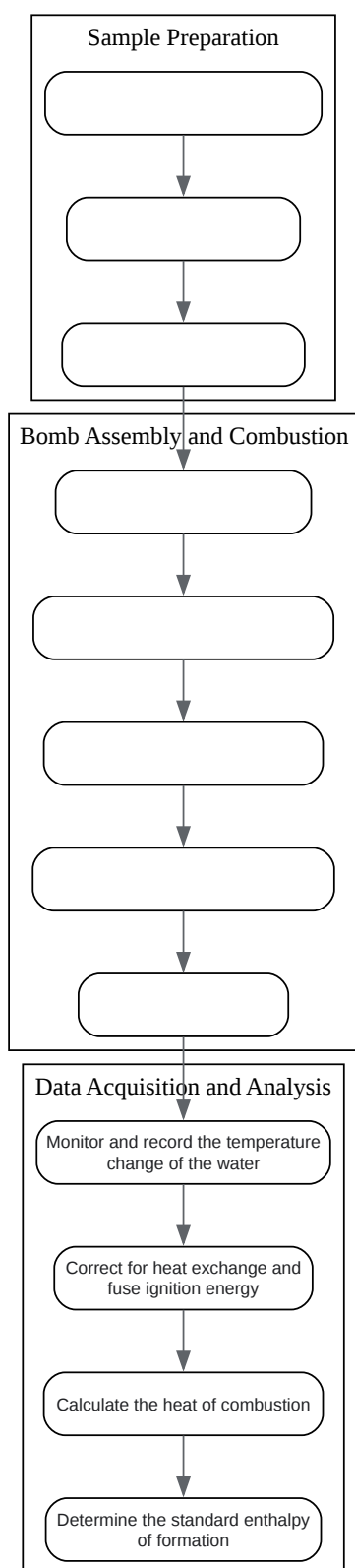
Experimental Protocols

The determination of the thermodynamic properties of **4-cyanobenzoic acid** involves several key experimental techniques. The following sections provide detailed methodologies for these crucial experiments.

Determination of Enthalpy of Formation by Bomb Calorimetry

The standard molar enthalpy of formation in the condensed phase is determined using static bomb combustion calorimetry. This technique measures the heat released during the complete combustion of the substance in a high-pressure oxygen environment.

Workflow for Bomb Calorimetry:

Sample Preparation

Bomb Assembly and Combustion

Data Acquisition and Analysis

Monitor and record the temperature change of the water

Correct for heat exchange and fuse ignition energy

Calculate the heat of combustion

Determine the standard enthalpy of formation

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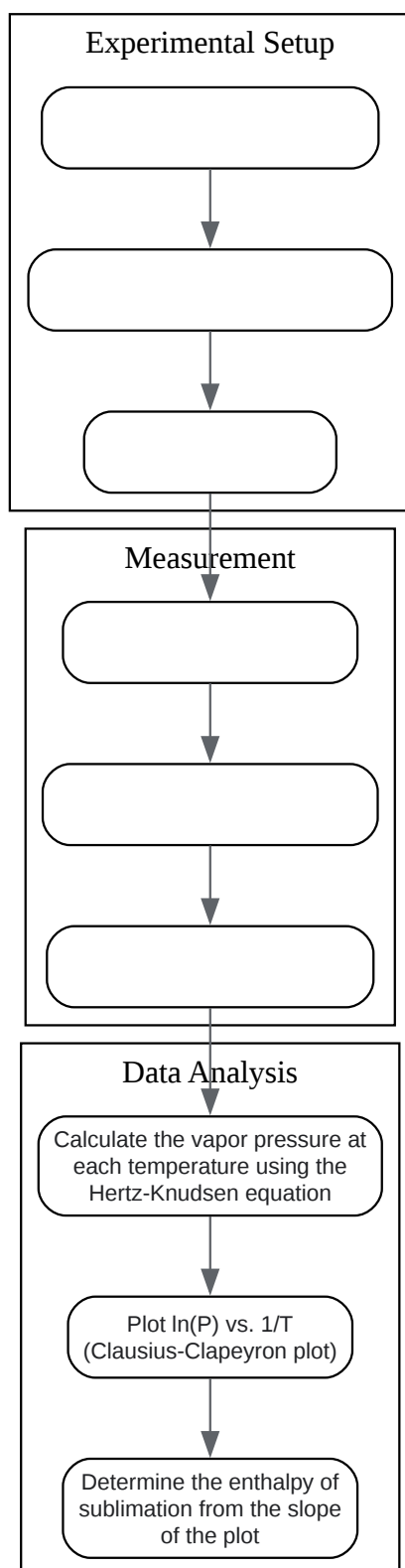
Figure 1: Workflow for Bomb Calorimetry.

Detailed Methodology:

- Sample Preparation: A pellet of **4-cyanobenzoic acid** (approximately 0.5-1.0 g) is prepared and its mass is accurately determined.[7] The pellet is then placed in a crucible, typically made of platinum, inside the combustion bomb.

- Bomb Assembly: A small, known amount of water (e.g., 1 mL) is added to the bottom of the bomb to ensure that the water formed during combustion is in the liquid state.[7] The bomb is then sealed, purged of air, and pressurized with pure oxygen to approximately 30 atmospheres.

- Calorimetry: The prepared bomb is placed in a calorimeter bucket containing a precisely measured quantity of water. The system is allowed to reach thermal equilibrium.

- Combustion and Measurement: The sample is ignited by passing an electric current through a fuse wire. The temperature of the water in the calorimeter is monitored and recorded at regular intervals before, during, and after combustion to determine the temperature change.

- Corrections and Calculations: The raw temperature data is corrected for heat exchange with the surroundings and the heat released by the ignition of the fuse wire. The heat of combustion at constant volume (ΔU) is then calculated using the heat capacity of the calorimeter system, which is determined by calibrating with a standard substance of known heat of combustion, such as benzoic acid.[8][9] The enthalpy of combustion (ΔH) is then calculated from ΔU. Finally, the standard molar enthalpy of formation ($\Delta fH°$) is derived using Hess's law.

Determination of Sublimation Enthalpy by Knudsen Effusion Method

The vapor pressure of **4-cyanobenzoic acid**, a low-volatility solid, can be measured using the Knudsen effusion method. From the temperature dependence of the vapor pressure, the enthalpy of sublimation can be determined.

Workflow for Knudsen Effusion Method:

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Experimental Setup

Measurement

Data Analysis

Calculate the vapor pressure at each temperature using the Hertz-Knudsen equation

Plot ln(P) vs. 1/T (Clausius-Clapeyron plot)

Determine the enthalpy of sublimation from the slope of the plot

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Figure 2: Workflow for Knudsen Effusion Method.

 Tech Support

Detailed Methodology:

- Sample Preparation and Setup: A small amount of crystalline **4-cyanobenzoic acid** is placed in a Knudsen cell, which is a small container with a precisely machined orifice of known area. This cell is then placed inside a high-vacuum chamber.

- Measurement: The cell is heated to a constant, accurately measured temperature. In the high vacuum, the substance sublimes and the vapor effuses through the orifice. The rate of mass loss of the sample is measured over a period of time using a sensitive microbalance. [10][11]

- Data Collection: This measurement is repeated at several different temperatures within a specific range (e.g., 355.14 K to 373.28 K for **4-cyanobenzoic acid**).[6]

- Calculation of Vapor Pressure: The vapor pressure (P) at each temperature (T) is calculated from the rate of mass loss using the Hertz-Knudsen equation, which relates the rate of effusion to the vapor pressure, orifice area, and molecular weight of the substance.

- Determination of Sublimation Enthalpy: The enthalpy of sublimation ($\Delta_{sub}H°$) is determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation. A plot of the natural logarithm of the vapor pressure (ln P) versus the inverse of the absolute temperature (1/T) yields a straight line with a slope equal to $-\Delta_{sub}H°/R$, where R is the ideal gas constant. From this, the standard molar entropy ($\Delta_{sub}S°$) and Gibbs free energy ($\Delta_{sub}G°$) of sublimation can also be derived.[12]

Solubility and Dissolution Thermodynamics

The solubility of **4-cyanobenzoic acid** is a critical parameter in drug development, influencing its bioavailability and formulation. Its solubility is dependent on the solvent polarity and the pH of the medium.[1][3]
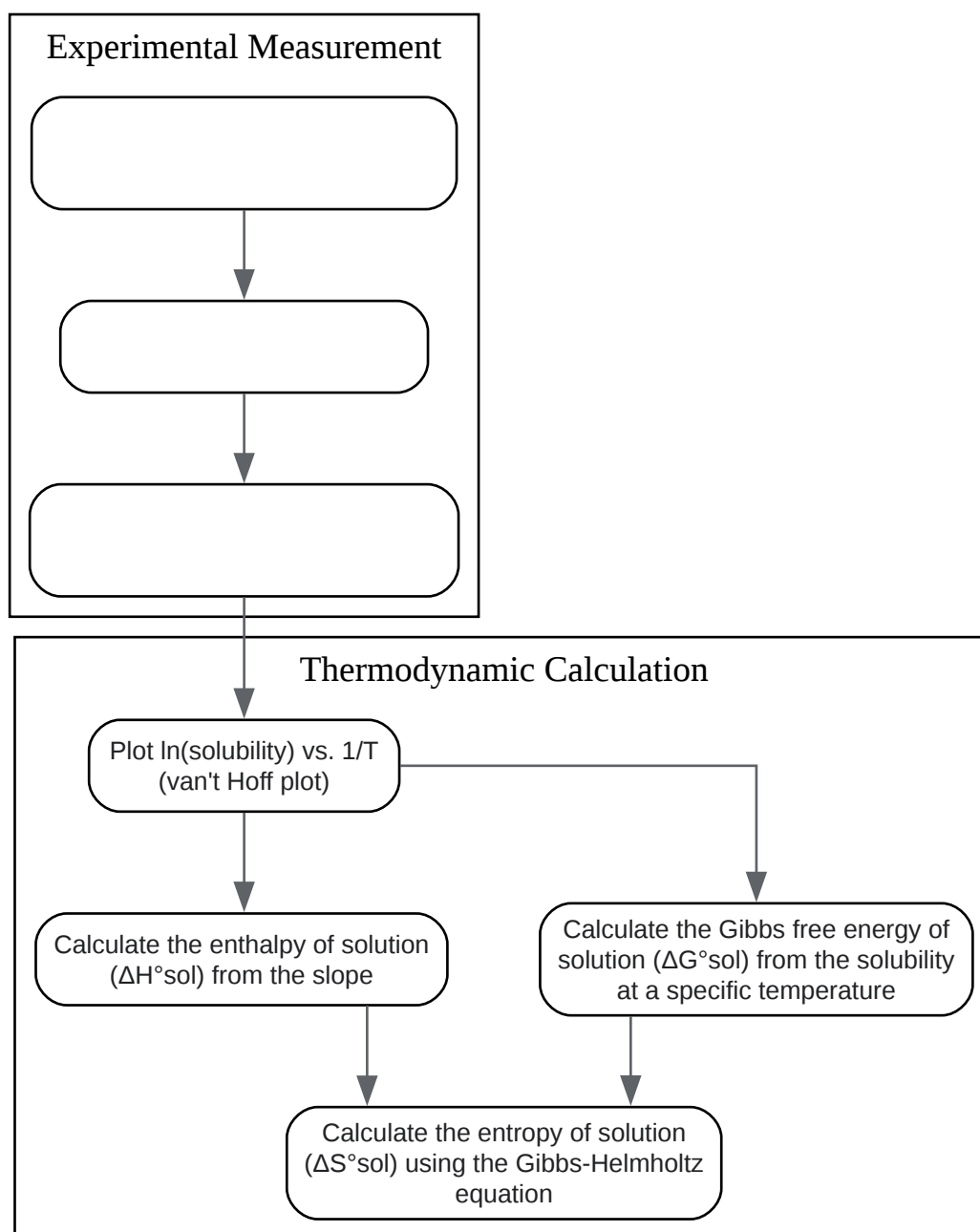
Qualitative Solubility Profile:

- High Solubility: In polar protic solvents such as water and alcohols.[1]

- Moderate to Low Solubility: In non-polar aprotic solvents like hydrocarbons.[1]

- pH-Dependent Solubility: The solubility in aqueous solutions significantly increases at higher pH values due to the deprotonation of the carboxylic acid group to form the more soluble carboxylate anion.[1]

A quantitative understanding of the dissolution process can be achieved by studying the solubility at different temperatures and subsequently calculating the thermodynamic parameters of dissolution, such as the enthalpy (ΔH°sol), entropy (ΔS°sol), and Gibbs free energy (ΔG°sol) of solution.

Logical Flow for Determining Dissolution Thermodynamics:

Experimental Measurement

Thermodynamic Calculation

Plot ln(solubility) vs. 1/T
(van't Hoff plot)

Calculate the enthalpy of solution
($\Delta H°sol$) from the slope

Calculate the Gibbs free energy of
solution ($\Delta G°sol$) from the solubility
at a specific temperature

Calculate the entropy of solution
($\Delta S°sol$) using the Gibbs-Helmholtz
equation

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Figure 3: Logical Flow for Determining Dissolution Thermodynamics.

Conclusion

This technical guide has summarized the key thermodynamic properties of **4-cyanobenzoic acid** and detailed the experimental methodologies for their determination. The provided data and workflows offer a valuable resource for researchers, scientists, and drug development

professionals working with this important compound. Further research to experimentally determine the solid-phase heat capacity and to obtain more extensive quantitative solubility data in various solvents would provide a more complete thermodynamic profile of **4-cyanobenzoic acid**.

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